Application Notes and Protocols for Tnik-IN-8 Stock Solution Preparation

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Compound of Interest

Compound Name:	*Tnik-IN-8*
Cat. No.:	*B15136945*

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Introduction

Tnik-IN-8 is a potent and orally active inhibitor of Traf2- and Nck-interacting kinase (TNIK), with a reported IC50 of 6 nM.[1] TNIK is a serine/threonine kinase that plays a crucial role in the Wnt signaling pathway, which is frequently dysregulated in various cancers, particularly colorectal cancer.[2] By interacting with β-catenin and T-cell factor 4 (TCF4), TNIK activates the transcription of Wnt target genes, promoting cell proliferation and survival.[2] Inhibition of TNIK presents a promising therapeutic strategy for cancers dependent on the Wnt pathway.

These application notes provide a detailed protocol for the preparation, storage, and use of **Tnik-IN-8** stock solutions for in vitro experiments, ensuring accurate and reproducible results.

Quantitative Data Summary

The following table summarizes the key physicochemical and experimental data for **Tnik-IN-8**.

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Property	Value	Reference
Molecular Weight	385.43 g/mol	
IC50	6 nM	[1]
Appearance	Solid	
Solubility in DMSO	≥ 50 mg/mL (≥ 129.73 mM)	
Storage (Powder)	-20°C for up to 3 years	[3]
Storage (Stock Solution)	-80°C for up to 6 months; -20°C for 1 month	

Experimental Protocols

Protocol 1: Preparation of a 10 mM **Tnik-IN-8** Stock Solution in DMSO

This protocol describes the preparation of a high-concentration stock solution of **Tnik-IN-8**, which can be subsequently diluted to desired working concentrations for various cell-based assays.

Materials:

- **Tnik-IN-8** powder
- Anhydrous Dimethyl Sulfoxide (DMSO), cell culture grade
- Sterile, light-protected microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer
- Personal Protective Equipment (PPE): lab coat, gloves, and safety glasses

Procedure:

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- Safety Precautions: Handle **Tnik-IN-8** and DMSO in a well-ventilated area, preferably within a chemical fume hood. Wear appropriate PPE at all times.
- Weighing: Accurately weigh 3.85 mg of **Tnik-IN-8** powder using a calibrated analytical balance and transfer it to a sterile, light-protected microcentrifuge tube.
- Dissolution: Add 1 mL of anhydrous DMSO to the tube containing the **Tnik-IN-8** powder.
- Mixing: Tightly cap the tube and vortex at high speed for 1-2 minutes until the powder is completely dissolved. Visually inspect the solution to ensure it is clear and free of any particulate matter. Gentle warming to 37°C or sonication can be used to aid dissolution if necessary.
- Aliquoting and Storage: To avoid repeated freeze-thaw cycles, which can degrade the compound, aliquot the 10 mM stock solution into smaller, single-use volumes (e.g., 10-20 µL) in sterile, light-protected cryovials.
- Long-term Storage: Store the aliquots at -80°C for up to 6 months or at -20°C for up to 1 month.

Protocol 2: Preparation of Tnik-IN-8 Working Solutions for Cell-Based Assays

This protocol outlines the dilution of the 10 mM **Tnik-IN-8** stock solution to final working concentrations for use in cell culture experiments. It is crucial to maintain a low final concentration of DMSO (typically ≤ 0.5%) to avoid solvent-induced cytotoxicity.

Materials:

- 10 mM **Tnik-IN-8** stock solution in DMSO (from Protocol 1)
- Pre-warmed, sterile cell culture medium appropriate for your cell line
- Sterile microcentrifuge tubes
- Calibrated micropipettes

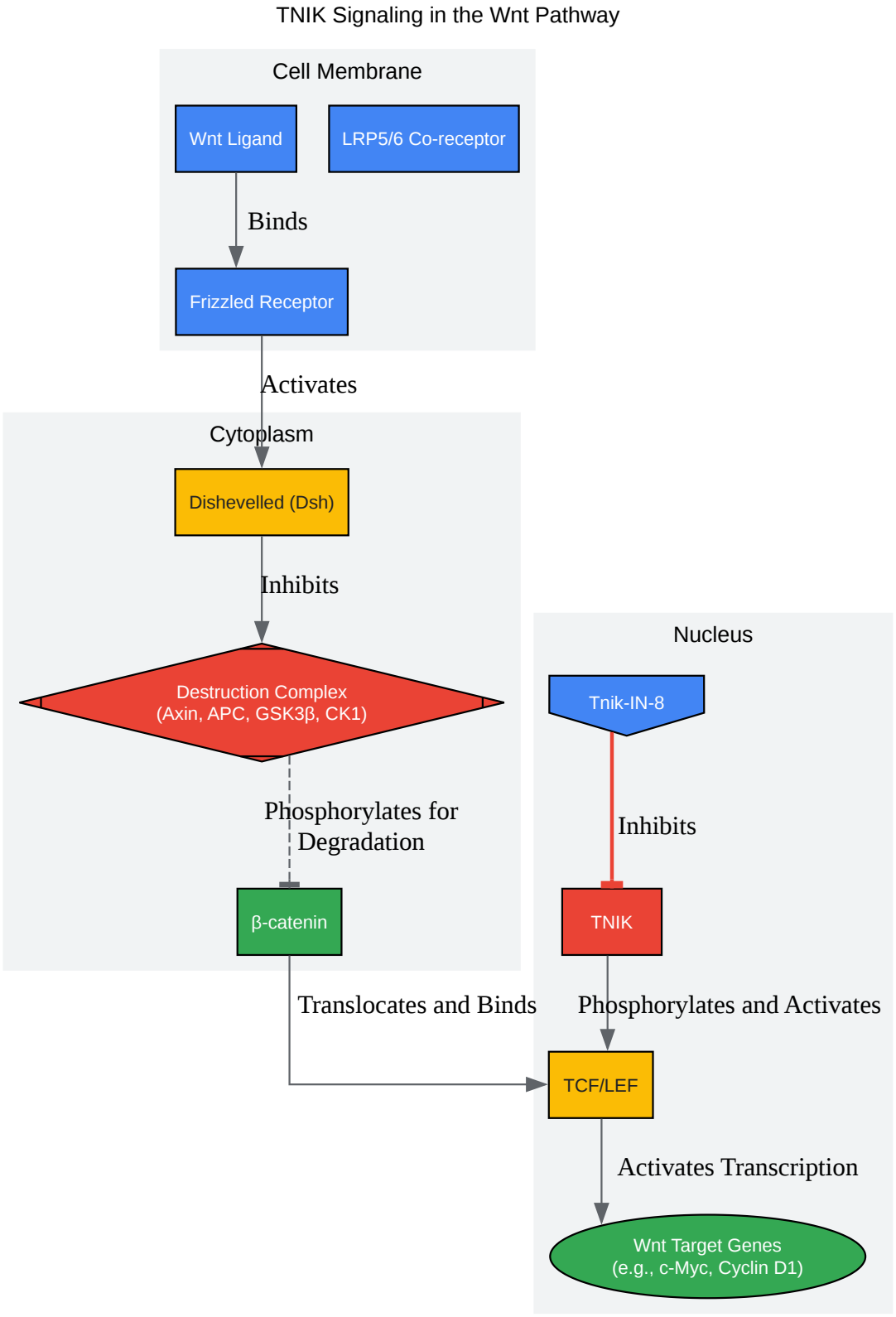
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Procedure:

- Determine Final Concentration: Decide on the final concentrations of **Tnik-IN-8** required for your experiment. A typical starting point for a potent inhibitor like **Tnik-IN-8** could be in the nanomolar to low micromolar range. For example, a similar TNIK inhibitor, NCB-0846, has been used at 500 nM in cell viability assays.
- Intermediate Dilution (Optional but Recommended): To ensure accurate pipetting and minimize the risk of precipitation, it is advisable to perform a serial dilution. For example, to prepare a 10 µM working solution from a 10 mM stock:
  - Dilute the 10 mM stock solution 1:100 in sterile cell culture medium to create a 100 µM intermediate solution. (e.g., add 1 µL of 10 mM stock to 99 µL of medium).
  - Further dilute the 100 µM intermediate solution 1:10 in sterile cell culture medium to achieve a final 10 µM working solution. (e.g., add 10 µL of 100 µM intermediate to 90 µL of medium).
- Final Dilution in Culture Medium: Add the appropriate volume of the stock or intermediate solution to the pre-warmed cell culture medium to achieve the desired final concentration. For example, to make 10 mL of medium with a final concentration of 500 nM **Tnik-IN-8** from a 10 mM stock solution, add 0.5 µL of the stock solution to the 10 mL of medium. This results in a final DMSO concentration of 0.005%.
- Mixing: Immediately and thoroughly mix the working solution by gentle inversion or pipetting. Avoid vigorous vortexing, which can be detrimental to media components like serum.
- Vehicle Control: It is essential to include a vehicle control in your experiments. This control should contain the same final concentration of DMSO as the highest concentration of **Tnik-IN-8** used, but without the inhibitor.
- Application: Use the freshly prepared **Tnik-IN-8** working solutions to treat your cells according to your experimental design.

Mandatory Visualizations

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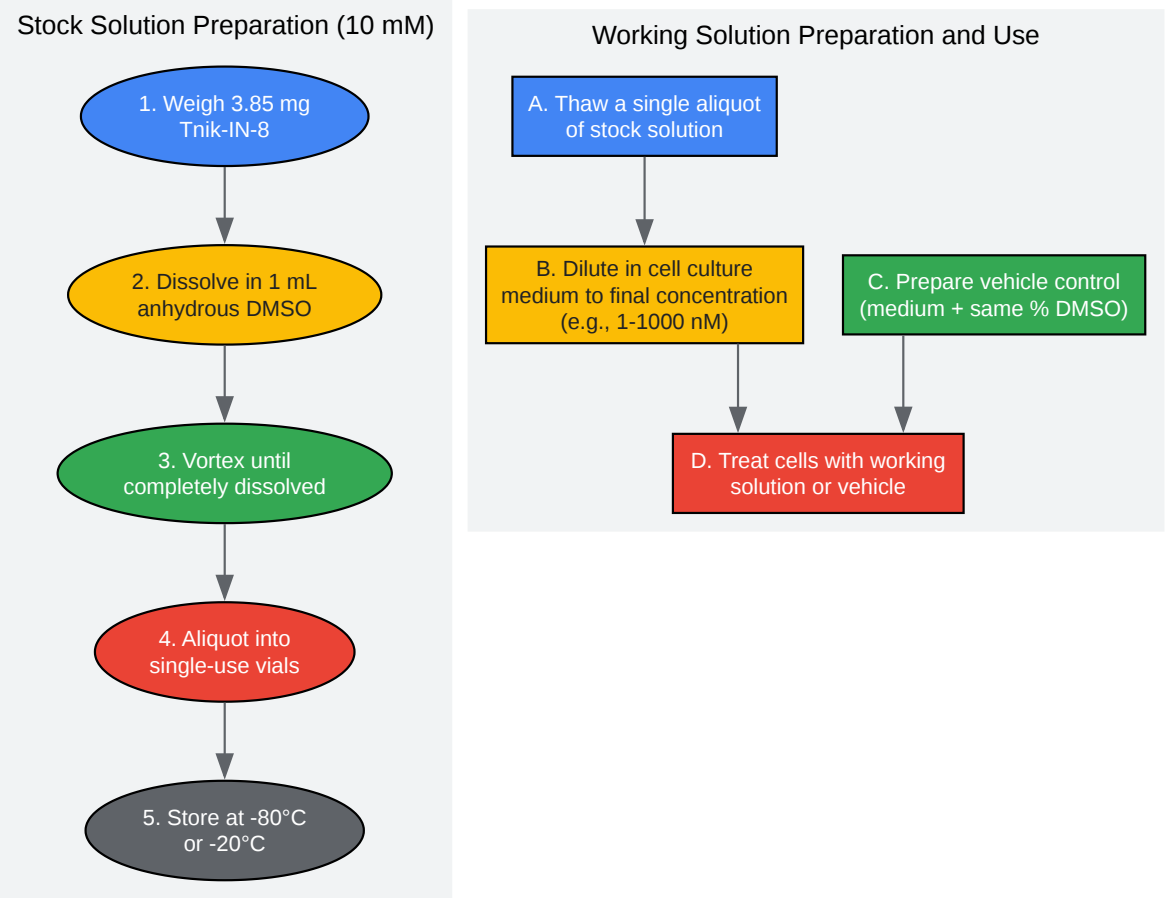


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Caption: **Tnik-IN-8** inhibits the Wnt signaling pathway by targeting TNIK.

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Experimental Workflow for Tnik-IN-8 Stock Solution Preparation



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Caption: Workflow for preparing and using **Tnik-IN-8** solutions.

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References

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- To cite this document: BenchChem. [Application Notes and Protocols for Tnik-IN-8 Stock Solution Preparation]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15136945/docs#application-notes-and-protocols-for-tnik-in-8-stock-solution-preparation]

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